

Technical Support Center: Fasitibant Chloride in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fasitibant Chloride*

Cat. No.: *B10788757*

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **Fasitibant Chloride** when using Dimethyl Sulfoxide (DMSO) as a solvent. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the successful handling and application of this compound in your research.

Solubility and Stability Data

While precise, experimentally determined quantitative data for the solubility and long-term stability of **Fasitibant Chloride** in DMSO is not readily available in public literature, the following tables summarize the available qualitative information and general recommendations for handling similar compounds in DMSO.

Table 1: Solubility of **Fasitibant Chloride** in DMSO

Parameter	Value/Recommendation	Source
Qualitative Solubility	Reported to be soluble in DMSO, sufficient for the preparation of stock solutions for both in vitro and in vivo studies.	Product Information
Recommended Solvent	DMSO is the recommended solvent for creating stock solutions.	General Practice
Water Solubility (Predicted)	0.000467 mg/mL	[1]

Note: The extremely low predicted water solubility underscores the importance of using an organic solvent like DMSO for initial dissolution.

Table 2: Stability and Storage of **Fasitibant Chloride** in DMSO

Condition	Recommendation	General Guidance Source
Storage Temperature	Store stock solutions in aliquots at -20°C or -80°C.	[2]
Short-term Storage	For frequent use, solutions may be stored at -20°C for up to one month.	[2]
Long-term Storage	For archival purposes, storage at -80°C is recommended for up to six months.	[2]
Freeze-Thaw Cycles	Minimize repeated freeze-thaw cycles to prevent degradation and ensure compound integrity. Aliquoting is highly recommended.	[2]
Light Sensitivity	Store solutions in light-protected vials (e.g., amber vials or wrapped in foil) as a precautionary measure.	General Laboratory Practice

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of Fasitibant Chloride in DMSO

Objective: To prepare a concentrated stock solution of **Fasitibant Chloride** in DMSO for subsequent dilution in experimental assays.

Materials:

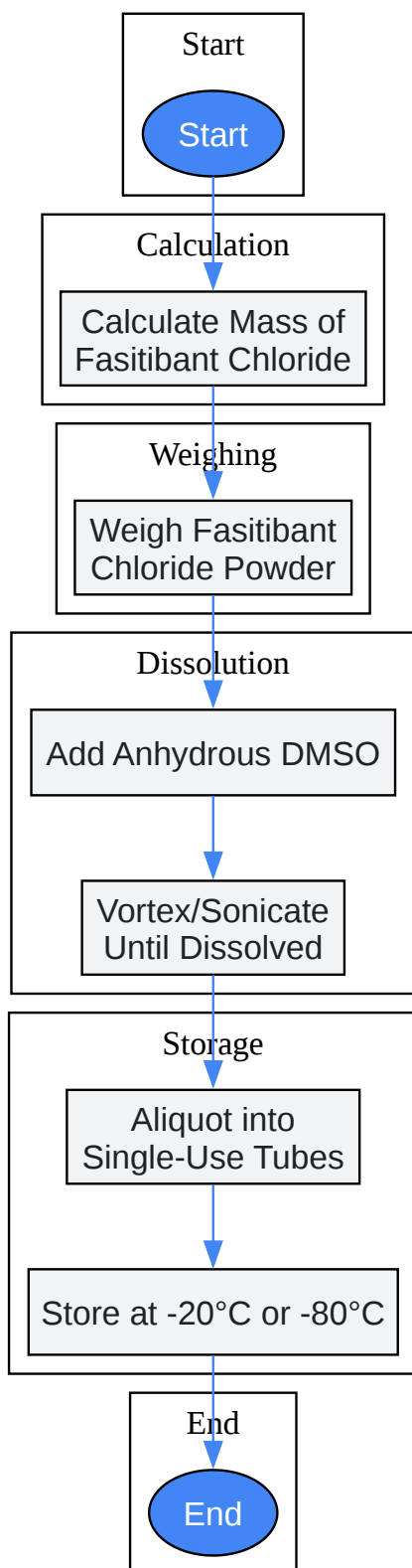
- **Fasitibant Chloride** powder (Molecular Weight: 800.24 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or glass vials

- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes

Procedure:

- Determine the required mass of **Fasitibant Chloride**:
 - Use the following formula to calculate the mass needed for your desired volume of 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L/mL} \times \text{Volume (mL)} \times 800.24 \text{ g/mol} \times 1000 \text{ mg/g}$
 - For example, to prepare 1 mL of a 10 mM stock solution, you would need 8.00 mg of **Fasitibant Chloride**.
- Weigh the **Fasitibant Chloride**:
 - Tare a sterile microcentrifuge tube or vial on the analytical balance.
 - Carefully weigh the calculated amount of **Fasitibant Chloride** powder into the tube.
- Dissolve in DMSO:
 - Add the desired volume of anhydrous DMSO to the tube containing the **Fasitibant Chloride** powder.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (to no more than 37°C) and sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes.
 - Store the aliquots at -20°C for short-term use or -80°C for long-term storage.

Experimental Workflow for Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a **Fasitibant Chloride** stock solution in DMSO.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation upon dilution in aqueous buffer/media	The compound is likely crashing out of solution due to its low aqueous solubility.	<ol style="list-style-type: none">1. Decrease the stock solution concentration: Prepare a more dilute stock solution in DMSO.2. Stepwise dilution: Dilute the DMSO stock solution gradually into the aqueous buffer while vortexing.3. Use a co-solvent: For in vivo studies, consider using a formulation with co-solvents like PEG300 and Tween 80. A suggested formulation is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.4. Ensure final DMSO concentration is low: For cell-based assays, ensure the final concentration of DMSO in the culture medium is non-toxic to the cells (typically $\leq 0.5\%$).
Difficulty dissolving the powder in DMSO	The compound may require more energy to dissolve, or the DMSO may have absorbed water.	<ol style="list-style-type: none">1. Gentle warming: Warm the solution to 37°C.2. Sonication: Use a sonicator to aid dissolution.3. Use anhydrous DMSO: Ensure you are using a fresh, anhydrous stock of DMSO as it is hygroscopic.
Inconsistent experimental results	This could be due to compound degradation or inaccurate concentration.	<ol style="list-style-type: none">1. Prepare fresh dilutions: Always prepare fresh working solutions from the frozen stock for each experiment.2. Avoid repeated freeze-thaw cycles: Use single-use aliquots of your stock solution.3. Verify pipetting accuracy: Ensure

your micropipettes are calibrated and you are using them correctly.

Frequently Asked Questions (FAQs)

Q1: What is the maximum recommended concentration of **Fasitibant Chloride** in DMSO?

A1: While a specific maximum solubility value is not published, it is soluble enough to prepare stock solutions of at least 10 mM. For your specific batch, it is advisable to perform a small-scale solubility test to determine the upper limit.

Q2: How should I store my **Fasitibant Chloride** stock solution in DMSO?

A2: For optimal stability, aliquot your stock solution into single-use vials and store them at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month). Avoid repeated freeze-thaw cycles.

Q3: My compound precipitates when I add it to my cell culture media. What should I do?

A3: This is a common issue with compounds that have low aqueous solubility. To mitigate this, you can try a stepwise dilution of your DMSO stock into the media while gently vortexing. Also, ensure the final concentration of DMSO in your cell culture does not exceed a level that is toxic to your specific cell line, typically below 0.5%.

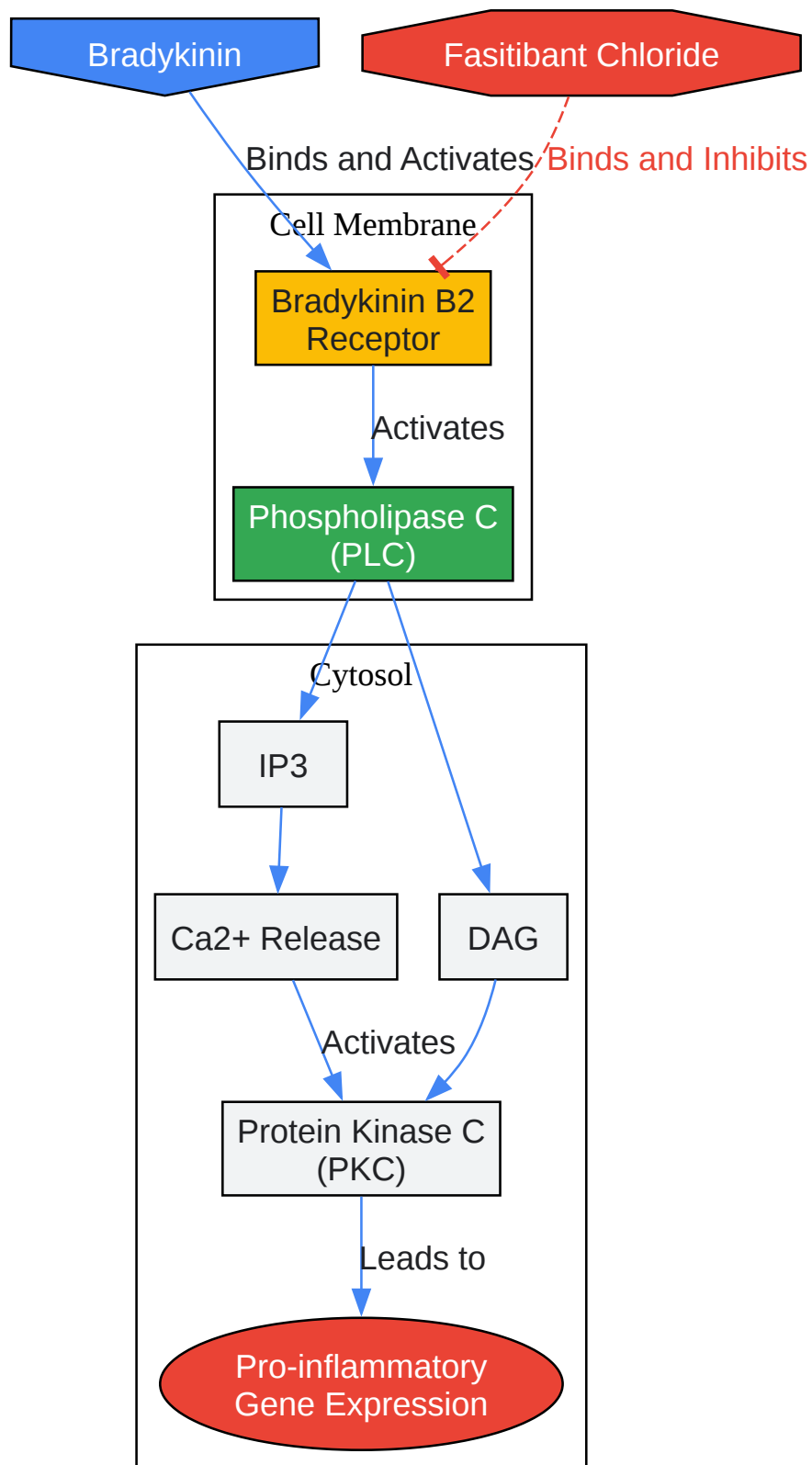
Q4: Can I sterilize my **Fasitibant Chloride** solution by autoclaving?

A4: No, do not autoclave solutions containing **Fasitibant Chloride** or DMSO. High temperatures can degrade the compound and the solvent. If sterile filtration is required, use a 0.22 µm PTFE syringe filter that is compatible with DMSO.

Q5: What is the mechanism of action of **Fasitibant Chloride**?

A5: **Fasitibant Chloride** is a non-peptide antagonist of the bradykinin B2 receptor. By blocking this receptor, it inhibits the inflammatory signaling cascade mediated by bradykinin.

Bradykinin B2 Receptor Signaling Pathway and Inhibition by Fasitibant Chloride



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **Fasitibant Chloride** as a Bradykinin B2 receptor antagonist.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Fasitibant chloride (MEN16132 free base) | Bradykinin Receptor | 1157852-02-2 | Invivochem [invivochem.com]
- To cite this document: BenchChem. [Technical Support Center: Fasitibant Chloride in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10788757#fasitibant-chloride-solubility-and-stability-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com